WAM-2layers Preprocessing: Technical Support Center

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Compound of Interest	
Compound Name:	*WAM2*
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This technical support center provides troubleshooting guidance and answers to frequently asked questions related to the preprocessing scripts for WAM-2layers, a widely used atmospheric moisture tracking model. It is intended for researchers, scientists, and drug development professionals who are utilizing this tool for their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the purpose of the WAM-2layers preprocessing step?

A1: The preprocessing step in WAM-2layers is crucial for transforming raw atmospheric data, typically from reanalysis datasets like ERA5, into a format that the main tracking algorithm can utilize.[1][2] This involves collapsing the multi-level atmospheric data into a two-layer model and calculating the necessary variables for moisture tracking.[1][2]

Q2: What are the essential input variables required for the preprocessing scripts?

A2: To successfully run the preprocessing scripts, you will need the following variables from your input dataset: horizontal wind components (u and v), specific humidity (q), precipitation (P), evaporation (E), and surface pressure (ps). Additionally, total column water can be included to improve accuracy.

Q3: Can I use atmospheric data other than ERA5 with WAM-2layers?

A3: Yes, while WAM-2layers is optimized for ERA5 data, it is possible to use other gridded atmospheric datasets. However, this may require creating a custom data loader script to ensure the data is converted into the standard internal format that WAM-2layers expects.

Q4: Where can I find the official documentation and community support for WAM-2layers?

A4: The primary resources for WAM-2layers are its official documentation and the GitHub repository. The documentation provides a quickstart guide and theoretical background, while the GitHub repository contains the source code, an issue tracker for reporting bugs, and community discussions.

Troubleshooting Guide

This guide addresses common issues that may arise during the WAM-2layers preprocessing stage.

Common Preprocessing Errors

Error Message/Symptom	Potential Cause	Suggested Solution
FileNotFoundError or No such file or directory	The path to the input data in the configuration file is incorrect, or the data files are not present in the specified directory.	Verify the input_folder path in your configuration file. Ensure that your atmospheric data files are correctly named and located in the specified directory.
KeyError or missing variable error	The input NetCDF files are missing one or more of the required variables (e.g., 'u', 'v', 'q', 'sp', 'e', 'tp').	Check the contents of your input data files using a tool like ncdump or xarray to confirm that all necessary variables are present and correctly named. Refer to the WAM-2layers documentation for the expected variable names.
Incorrect timestamp or datetime errors	The time coordinate in the input data is not correctly formatted or is inconsistent across different input files.	Ensure that the time variable in your NetCDF files is in a recognized datetime format. The WAM-2layers GitHub issues page suggests that consistent time coordinates are crucial.
Slow preprocessing performance or memory errors	The input dataset is very large (e.g., high resolution or long time series), leading to excessive memory usage.	The WAM-2layers model has been updated from Python 2 to Python 3 to improve performance and memory management. Ensure you are using the latest version. For very large datasets, consider processing the data in smaller chunks or using a machine with more available RAM.
Inaccurate or unexpected preprocessed data values	The units of the input variables are incorrect, or the vertical	Verify that the units of your input data match the expectations of the

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| coordinate system is not properly handled. | preprocessing scripts (e.g., wind speed in m/s, pressure in Pa). If using model-level data, ensure the vertical coordinate information is correctly interpreted. |

Experimental Protocols & Methodologies

The core of the WAM-2layers preprocessing methodology involves the vertical integration of atmospheric data into two distinct layers. The horizontal wind and humidity fields are vertically integrated to compute the total water vapor fluxes. Surface fluxes of precipitation and evaporation are also processed to be used as source and sink terms in the moisture tracking calculations.

For a detailed mathematical description of the preprocessing steps, users are encouraged to consult the official WAM-2layers v3 reference paper, which provides the governing equations and a thorough explanation of how input data is collapsed onto the two-layer grid.

WAM-2layers Preprocessing Debugging Workflow

The following diagram illustrates a logical workflow for troubleshooting issues with the WAM-2layers preprocessing scripts.
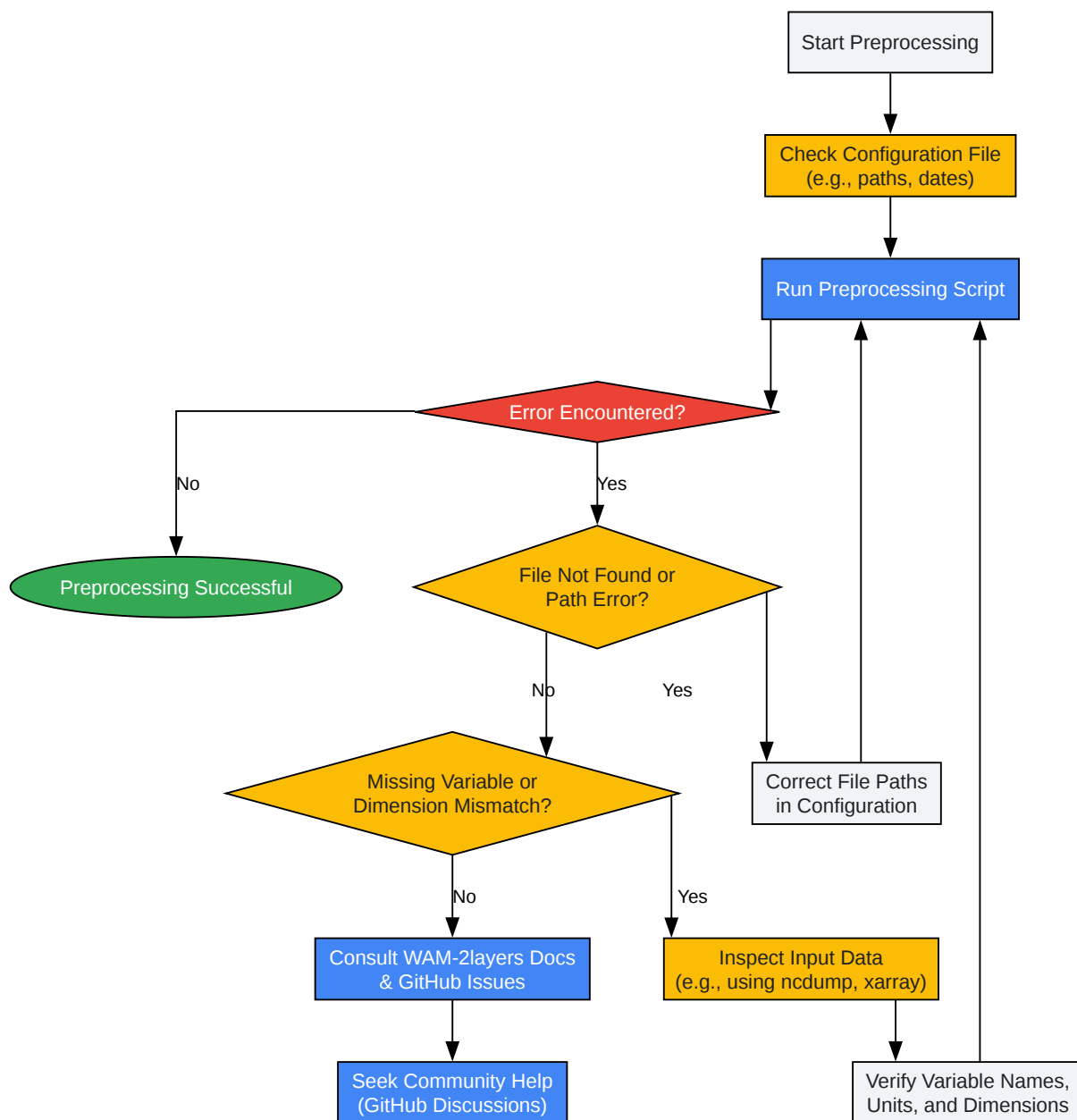
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Caption: A flowchart for debugging WAM-2layers preprocessing scripts.

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References

- 1. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]

- 2. research.tudelft.nl [research.tudelft.nl]

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